

N-ethyl-2-methylpropanamide in Polymer Chemistry: Application Notes and Protocols

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Compound of Interest

Compound Name: *N*-ethyl-2-methylpropanamide

Cat. No.: B109554

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A comprehensive review of available scientific literature and chemical databases reveals a notable absence of specific, documented applications for **N-ethyl-2-methylpropanamide** in the field of polymer chemistry. While its chemical structure as a substituted amide suggests potential utility as a solvent, monomer precursor, or additive, there is currently insufficient published data to provide detailed application notes or experimental protocols for its use in polymer synthesis or processing.

This document summarizes the available information on **N-ethyl-2-methylpropanamide** and related compounds, and outlines hypothetical, investigatory applications based on the general properties of aliphatic amides in polymer science.

Physicochemical Properties

A summary of the key physicochemical properties of **N-ethyl-2-methylpropanamide**, also known as N-ethylisobutyramide, is presented in Table 1. These properties are derived from publicly available chemical databases.

Property	Value	Source
CAS Number	2772-54-5	[1]
Molecular Formula	C ₆ H ₁₃ NO	[1]
Molecular Weight	115.17 g/mol	[1]
IUPAC Name	N-ethyl-2-methylpropanamide	[1]
Predicted Boiling Point	207.3 ± 8.0 °C at 760 mmHg	[2]
Predicted Density	0.9 ± 0.1 g/cm ³	[2]
Predicted Flash Point	107.8 ± 3.4 °C	[2]

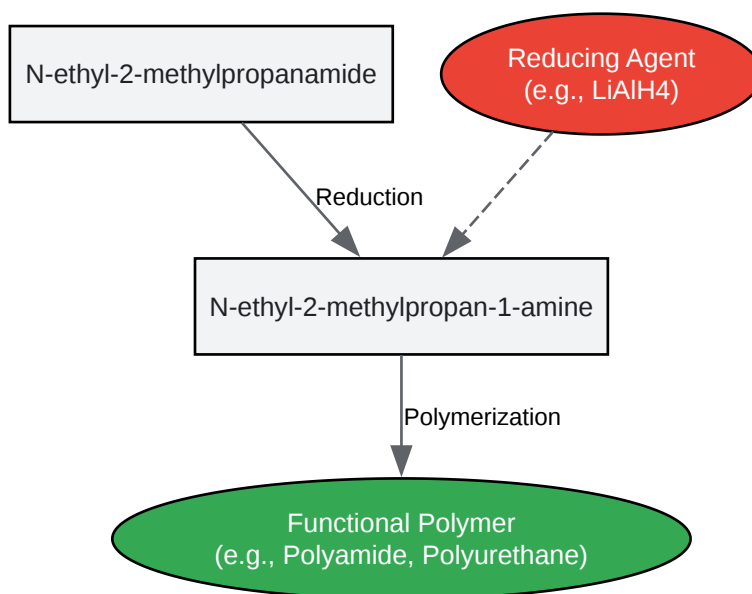
Potential, Undocumented Applications in Polymer Chemistry

Based on the chemical nature of **N-ethyl-2-methylpropanamide**, several potential, though currently undocumented, applications in polymer chemistry can be hypothesized. These are presented as avenues for further research and are not based on established protocols.

As a High-Boiling Point Solvent for Polymerization

Amides are known to be good solvents for a variety of polymers due to their polarity and ability to form hydrogen bonds. **N-ethyl-2-methylpropanamide**'s high predicted boiling point suggests it could be a suitable medium for polymerization reactions that require elevated temperatures.

Hypothetical Experimental Workflow: Solution Polymerization



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References

- 1. N-ethyl-2-methylpropanamide | C₆H₁₃NO | CID 528630 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Page loading... [guidechem.com]
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